

# Peramivir: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Peramivir*

Cat. No.: *B1679564*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

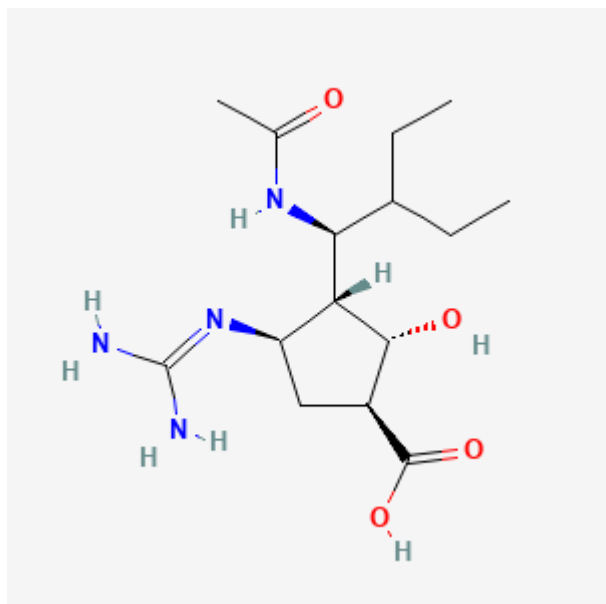
**Peramivir** is a potent antiviral agent effective against both influenza A and B viruses. As a neuraminidase inhibitor, it plays a crucial role in preventing the release of new viral particles from infected host cells, thereby halting the spread of infection. This document provides a comprehensive technical overview of **peramivir**, detailing its chemical structure, physicochemical and pharmacological properties, and mechanism of action. It includes detailed experimental protocols for its synthesis and quantitative analysis, and visual diagrams to elucidate its mode of action and experimental workflows, intended for use by researchers and professionals in the field of drug development.

## Chemical Structure and Identifiers

**Peramivir** is a cyclopentane derivative with a strategically designed structure that acts as a transition-state analogue inhibitor of the influenza neuraminidase enzyme.

IUPAC Name: (1S,2S,3S,4R)-3-[(1S)-1-acetamido-2-ethylbutyl]-4-(diaminomethylideneamino)-2-hydroxycyclopentane-1-carboxylic acid[1]

Chemical Structure:

Table 1: Chemical Identifiers for **Peramivir**

Identifier	Value
CAS Number	330600-85-6 (anhydrous)[1][2]
	1041434-82-5 (trihydrate)[2][3]
PubChem CID	154234
DrugBank ID	DB06614
Molecular Formula	C <sub>15</sub> H <sub>28</sub> N <sub>4</sub> O <sub>4</sub>

## Physicochemical and Pharmacological Properties

The efficacy and clinical utility of **peramivir** are underpinned by its specific physicochemical and pharmacological characteristics.

Table 2: Physicochemical Properties of **Peramivir**

Property	Value
Molecular Weight	328.41 g/mol
Water Solubility	0.38 mg/mL
pKa (Strongest Acidic)	4.09
pKa (Strongest Basic)	12.46
logP	-0.27

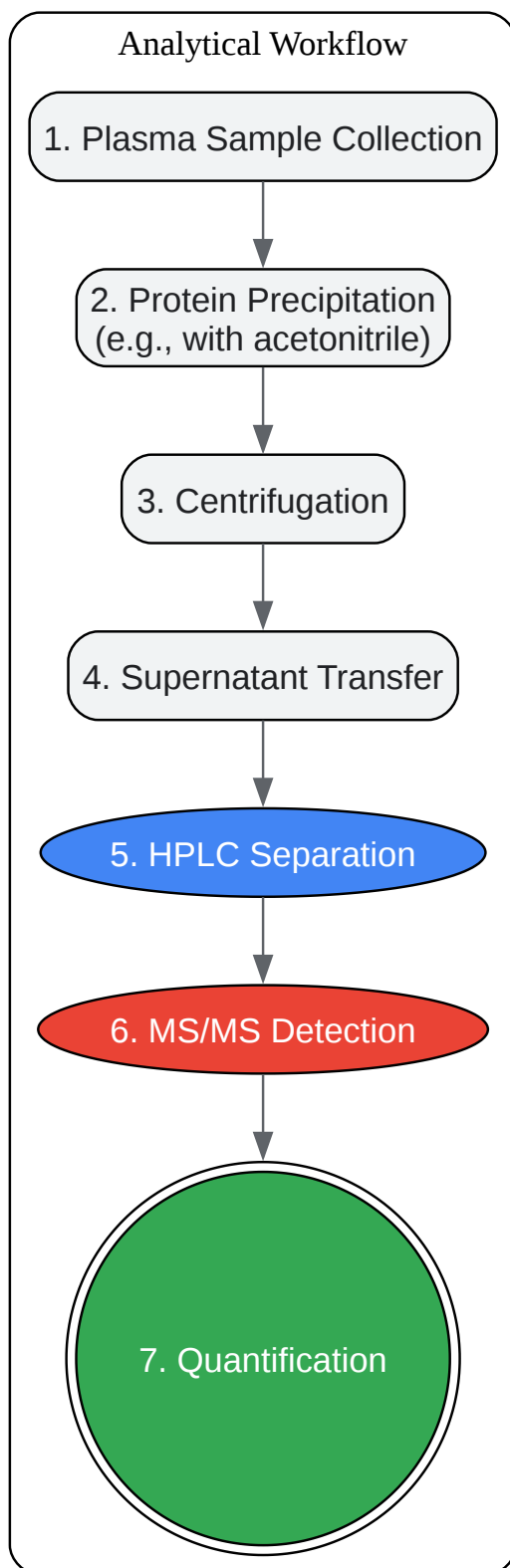
Table 3: Pharmacological and Pharmacokinetic Properties of **Peramivir**

Property	Value
Mechanism of Action	Neuraminidase Inhibitor
Protein Binding	< 30%
Metabolism	Minimal
Elimination Half-life	Approximately 20 hours in adults with normal renal function
Route of Elimination	Primarily renal, with >80% excreted unchanged in urine
Approved Route of Administration	Intravenous

## Mechanism of Action: Inhibition of Neuraminidase

**Peramivir** exerts its antiviral effect by selectively inhibiting the neuraminidase enzyme on the surface of the influenza virus. This enzyme is critical for the release of newly formed viral particles from infected host cells. By blocking the active site of neuraminidase, **peramivir** prevents the cleavage of sialic acid residues that anchor the new virions to the cell surface. This results in the aggregation of viruses at the cell surface and prevents their release, thereby limiting the spread of the infection within the respiratory tract.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Flowchart Creation [developer.mantidproject.org]
- 3. sketchviz.com [sketchviz.com]
- To cite this document: BenchChem. [Peramivir: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679564#peramivir-chemical-structure-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

